

An In-depth Technical Guide on (S)-3-Hydroxy-13-methyltetradecanoyl-CoA

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Compound of Interest

Compound Name: (S)-3-Hydroxy-13-methyltetradecanoyl-CoA

Cat. No.: B15544741

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A comprehensive review of its core biological functions, metabolic significance, and the experimental methodologies used in its study.

Abstract

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is a crucial intermediate in the biosynthesis and degradation of branched-chain fatty acids. This technical guide provides an in-depth exploration of its biological role, delineating its position within key metabolic pathways. The document is intended for researchers, scientists, and drug development professionals, offering a detailed overview of the quantitative data, experimental protocols, and signaling pathways associated with this molecule.

Introduction

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is a thioester of coenzyme A and (S)-3-hydroxy-13-methyltetradecanoic acid. As a derivative of a methyl-branched fatty acid, it plays a specialized role in lipid metabolism, distinct from its straight-chain counterparts. The presence of a methyl group at the 13th position introduces structural specificity that influences its

enzymatic processing and biological activity. This guide will systematically unpack the known functions and experimental basis of our understanding of this unique metabolite.

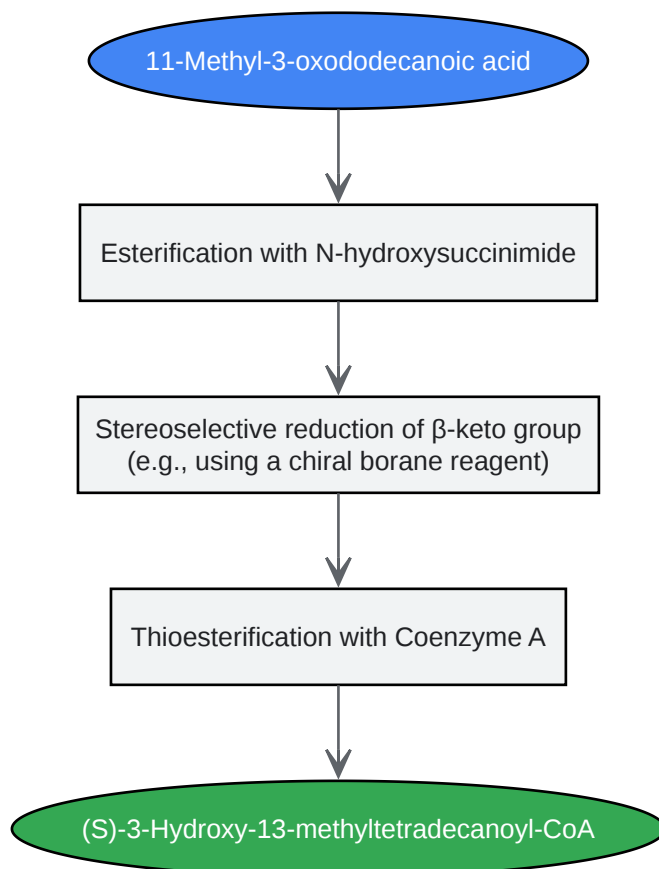
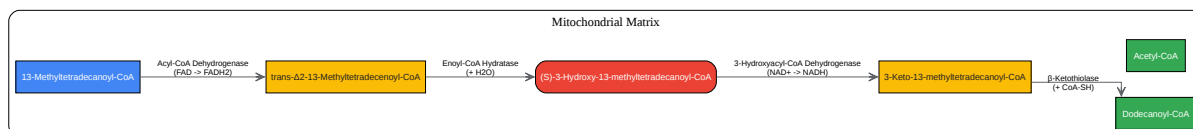
Biological Role and Significance

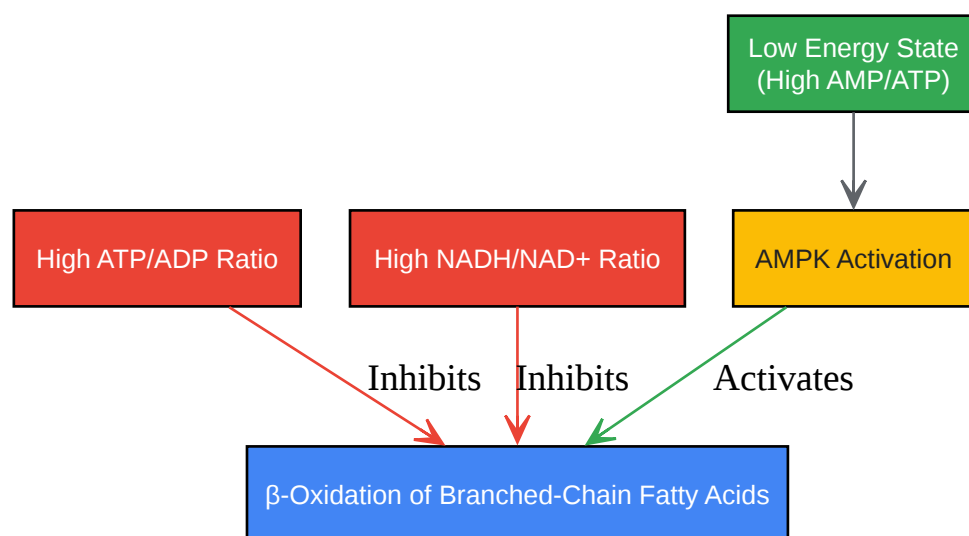
The primary biological role of **(S)-3-Hydroxy-13-methyltetradecanoyl-CoA** is as an intermediate in the β -oxidation of 13-methyltetradecanoic acid. This metabolic process is essential for the catabolism of branched-chain fatty acids, which are common constituents of bacterial membranes and can be ingested through the diet.

Role in Fatty Acid β -Oxidation

(S)-3-Hydroxy-13-methyltetradecanoyl-CoA is a specific intermediate in the mitochondrial fatty acid β -oxidation pathway. The breakdown of 13-methyltetradecanoyl-CoA follows the canonical steps of β -oxidation, with modifications to accommodate the methyl branch.

DOT Script for the β -Oxidation Pathway of 13-Methyltetradecanoyl-CoA





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- To cite this document: BenchChem. [An In-depth Technical Guide on (S)-3-Hydroxy-13-methyltetradecanoyl-CoA]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15544741/docs#an-in-depth-technical-guide-on-s-3-hydroxy-13-methyltetradecanoyl-coa\]](https://www.benchchem.com/product/b15544741/docs#an-in-depth-technical-guide-on-s-3-hydroxy-13-methyltetradecanoyl-coa)

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